

Application Note & Synthesis Protocol: N-(4-ethoxyphenyl)morpholine-4-sulfonamide

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Compound of Interest

Compound Name: *N*-(4-ethoxyphenyl)morpholine-4-sulfonamide

CAS No.: 838871-06-0

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Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of **N-(4-ethoxyphenyl)morpholine-4-sulfonamide**, a sulfonamide derivative of interest in medicinal chemistry and materials science. The described methodology is based on the robust and widely-utilized reaction between an aromatic amine and a sulfonyl chloride. This guide emphasizes the causality behind procedural choices, offering insights into reaction monitoring, purification, and characterization to ensure a high-purity final product. It is intended for researchers, chemists, and drug development professionals with a foundational understanding of synthetic organic chemistry laboratory techniques.

Introduction and Scientific Background

Sulfonamides represent a cornerstone functional group in modern medicinal chemistry, first rising to prominence with the discovery of their antibacterial properties in the 1930s.[1] Since then, their applications have expanded dramatically, with the sulfonamide motif being integral to drugs for treating a wide range of conditions, including diabetes, hypertension, and cancer.[2]

The synthesis of sulfonamides is, therefore, a fundamental process in pharmaceutical research.

The most common and reliable method for constructing the S-N bond is the reaction of a primary or secondary amine with a sulfonyl chloride in the presence of a base.[1][3] This protocol details the synthesis of **N-(4-ethoxyphenyl)morpholine-4-sulfonamide** by reacting 4-ethoxyaniline with morpholine-4-sulfonyl chloride. The causality of this choice is rooted in the high reactivity of the sulfonyl chloride electrophile towards the nucleophilic amine, leading to a direct and high-yielding transformation. Pyridine is employed not only as an acid scavenger to neutralize the HCl byproduct but also as a catalyst that can form a highly reactive sulfonylpyridinium intermediate, accelerating the reaction.

Reaction Scheme and Mechanism

The synthesis proceeds via a nucleophilic substitution reaction at the sulfur center of the sulfonyl chloride. The lone pair of the nitrogen atom in 4-ethoxyaniline attacks the electrophilic sulfur atom of morpholine-4-sulfonyl chloride. This is followed by the elimination of a chloride ion and subsequent deprotonation by pyridine to yield the stable sulfonamide product.

Caption: General reaction scheme for the sulfonamide synthesis.

Materials and Equipment

Reagents and Chemicals

Reagent	Formula	MW (g/mol)	Grade	Supplier
4-Ethoxyaniline	C ₈ H ₁₁ NO	137.18	≥98%	Sigma-Aldrich
Morpholine-4-sulfonyl chloride	C ₄ H ₈ ClNO ₃ S	185.63	≥97%	Combi-Blocks
Pyridine	C ₅ H ₅ N	79.10	Anhydrous, ≥99.8%	Sigma-Aldrich
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	Anhydrous, ≥99.8%	Fisher Scientific
Hydrochloric Acid (HCl)	HCl	36.46	1 M Aqueous	VWR
Saturated Sodium Bicarbonate	NaHCO ₃	84.01	Aqueous Solution	Lab Prepared
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	Granular	Acros Organics
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	ACS Grade	Fisher Scientific
Hexanes	C ₆ H ₁₄	86.18	ACS Grade	Fisher Scientific

Equipment

- Round-bottom flasks (50 mL, 100 mL)
- Magnetic stirrer and stir bars
- Ice-water bath
- Dropping funnel
- Separatory funnel (250 mL)
- Rotary evaporator

- Glass funnel and filter paper
- TLC plates (Silica gel 60 F₂₅₄)
- UV lamp (254 nm)
- Melting point apparatus
- Standard laboratory glassware and consumables

Experimental Protocol

Safety Precautions

- 4-Ethoxyaniline: Toxic. Can be absorbed through the skin and may cause methemoglobinemia. Turns dark upon exposure to air and light.^[4]
- Morpholine-4-sulfonyl chloride: Corrosive and moisture-sensitive. Handle in a fume hood.
- Pyridine: Flammable, toxic, and has a strong, unpleasant odor. Always handle in a fume hood.
- Dichloromethane (DCM): Volatile and a suspected carcinogen. Use only in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Safety goggles, a lab coat, and chemical-resistant gloves are mandatory at all times.

Step-by-Step Synthesis Procedure

- Reaction Setup:
 - To a dry 100 mL round-bottom flask equipped with a magnetic stir bar, add 4-ethoxyaniline (1.00 g, 7.29 mmol).
 - Dissolve the amine in 20 mL of anhydrous dichloromethane (DCM).
 - Add anhydrous pyridine (0.86 g, 0.88 mL, 10.94 mmol, 1.5 eq) to the solution.

- Cool the flask in an ice-water bath to 0 °C with stirring. This is critical to control the initial exotherm upon addition of the highly reactive sulfonyl chloride.
- Reagent Addition:
 - In a separate dry flask, dissolve morpholine-4-sulfonyl chloride (1.49 g, 8.02 mmol, 1.1 eq) in 10 mL of anhydrous DCM.
 - Transfer this solution to a dropping funnel and add it dropwise to the stirred amine solution over 15-20 minutes. Maintain the temperature at 0 °C during the addition.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Reaction Monitoring:
 - Let the reaction stir at room temperature for 4-6 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) with a 3:1 Hexanes:Ethyl Acetate eluent system. Spot the starting amine and the reaction mixture. The reaction is complete upon the disappearance of the 4-ethoxyaniline spot and the appearance of a new, typically less polar, product spot.

Work-up and Isolation

- Quenching: Once the reaction is complete, dilute the mixture with an additional 30 mL of DCM.
- Washing:
 - Transfer the mixture to a 250 mL separatory funnel.
 - Wash the organic layer sequentially with 1 M HCl (2 x 30 mL) to remove pyridine, followed by saturated NaHCO₃ solution (1 x 30 mL) to neutralize any remaining acid, and finally with brine (1 x 30 mL).
 - Rationale: The acidic wash protonates the basic pyridine, making it water-soluble (pyridinium hydrochloride). The bicarbonate wash removes any residual HCl.

- Drying and Concentration:
 - Dry the separated organic layer over anhydrous magnesium sulfate (MgSO_4).
 - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product as a solid.

Purification

Recrystallization is the preferred method for purifying the solid product.[5]

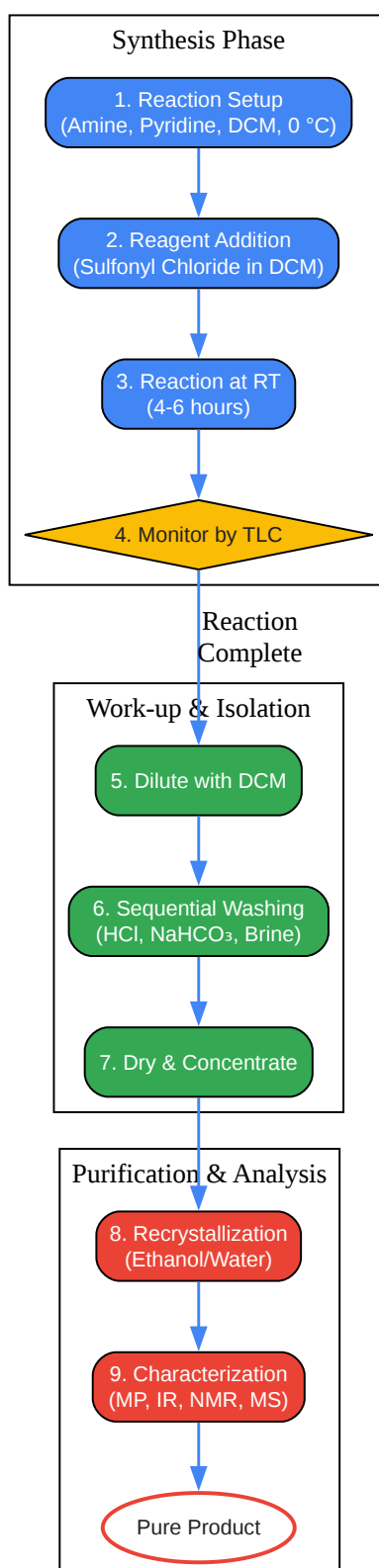
- Dissolve the crude solid in a minimum amount of hot ethanol (~95%).
- Slowly add deionized water dropwise until the solution becomes faintly turbid.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath for 30 minutes to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold water, and dry under vacuum.
- If recrystallization fails to yield a pure product, silica gel column chromatography using a gradient of ethyl acetate in hexanes is an effective alternative.[6]

Characterization and Validation

- Appearance: Off-white to pale yellow solid.
- Melting Point: Determine the melting point range. A sharp range (e.g., within 1-2 °C) is indicative of high purity.
- Infrared (IR) Spectroscopy: Expect strong characteristic absorption bands for the S=O stretches of the sulfonamide group around 1350 cm^{-1} (asymmetric) and 1160 cm^{-1} (symmetric).
- ^1H NMR Spectroscopy: The proton NMR spectrum should show distinct signals corresponding to the ethoxy group (a triplet and a quartet), two doublets for the para-substituted aromatic ring, and multiplets for the morpholine ring protons.

- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak $[M]^+$ or protonated molecular ion peak $[M+H]^+$ corresponding to the calculated molecular weight of **N-(4-ethoxyphenyl)morpholine-4-sulfonamide** (286.35 g/mol).

Experimental Workflow Visualization



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Caption: Step-by-step workflow for synthesis and purification.

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